

Application Notes and Protocols for I-BET432 In Vitro Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

I-BET432 is a potent and selective inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, demonstrating high affinity for the N-terminal bromodomain (BD1) and the C-terminal bromodomain (BD2) of BRD4.[1] As a key epigenetic reader, BRD4 plays a critical role in the regulation of gene transcription, particularly of oncogenes and pro-inflammatory cytokines. By competitively binding to the acetyl-lysine recognition pockets of BRD4, **I-BET432** displaces it from chromatin, leading to the suppression of target gene expression. This mechanism of action makes **I-BET432** a promising candidate for investigation in various oncology and inflammatory disease models.

These application notes provide detailed protocols for in vitro studies designed to characterize the activity of **I-BET432**, including its effects on cell viability, target engagement, and downstream signaling pathways.

Data Presentation

The following tables summarize the available quantitative data for **I-BET432**.

Table 1: I-BET432 Inhibitory Activity

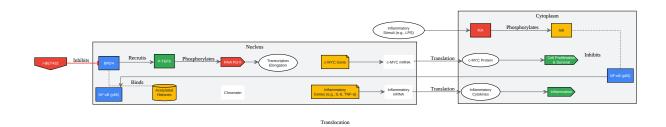


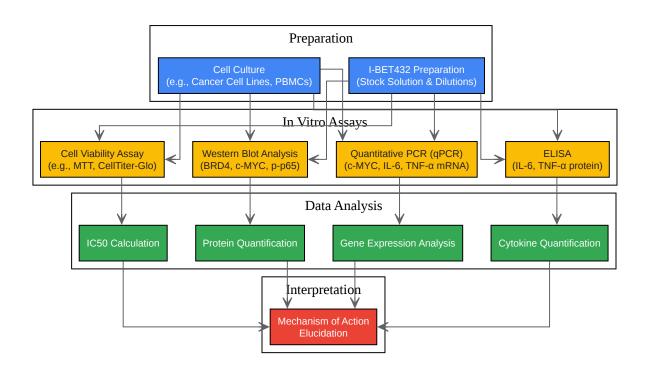
Target	Assay Type	pIC50	IC50 (nM)
BRD4 BD1	Biochemical Assay	7.5	31.6
BRD4 BD2	Biochemical Assay	7.2	63.1
Human Whole Blood MCP-1	Cell-based Assay	7.4	39.8
hERG	Electrophysiology Assay	< 4.3	> 50,000

Note: pIC50 is the negative logarithm of the half-maximal inhibitory concentration (IC50). A higher pIC50 value indicates greater potency. Data for specific cancer cell line IC50 values for **I-BET432** were not available in the public domain at the time of this search.

Mandatory Visualization









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References

- 1. medchemexpress.com [medchemexpress.com]
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